

Technical Profile: 3-Iodo-4-methoxy-1H-pyrazole

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Compound of Interest

Compound Name: 3-iodo-4-methoxy-1H-pyrazole

CAS No.: 1533442-08-8

Cat. No.: B1445460

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CAS Registry Number: 1533442-08-8[1]

Executive Summary

3-Iodo-4-methoxy-1H-pyrazole is a specialized heterocyclic building block increasingly utilized in the synthesis of high-affinity ligands for G-protein coupled receptors (GPCRs) and enzyme inhibitors. Distinguished by its orthogonal reactivity profile, the compound features an electron-rich methoxy group at the C4 position and an electrophilic iodine handle at C3. This unique substitution pattern allows for precise, regioselective functionalization—making it a critical intermediate in the development of CCR6 antagonists (e.g., PF-07054894) and SARM1 inhibitors. This guide details the synthesis, reactivity, and strategic application of this scaffold in modern medicinal chemistry.

Chemical Identity & Physical Properties

The compound is characterized by a pyrazole ring substituted with a methoxy group at the 4-position and an iodine atom at the 3-position. The presence of the methoxy group significantly alters the electronic landscape of the ring compared to the unsubstituted parent, enhancing the nucleophilicity of the nitrogen atoms while the iodine provides a site for cross-coupling.

Property	Data
IUPAC Name	3-iodo-4-methoxy-1H-pyrazole
CAS Number	1533442-08-8
Molecular Formula	C ₄ H ₅ IN ₂ O
Molecular Weight	224.00 g/mol
SMILES	<chem>COc1c(I)n[nH]c1</chem>
Physical State	Off-white to light yellow solid
Solubility	Soluble in DMSO, DMF, MeOH, EtOAc; sparingly soluble in water
pKa (Calculated)	~13.5 (NH acidity)

Synthetic Pathways

The primary route to **3-iodo-4-methoxy-1H-pyrazole** involves the regioselective electrophilic iodination of the commercially available precursor, 4-methoxy-1H-pyrazole. Unlike unsubstituted pyrazoles which preferentially iodinate at the C4 position, the presence of the methoxy group at C4 directs the incoming electrophile to the C3 position.

Optimized Synthesis Protocol

Reaction Type: Electrophilic Aromatic Substitution (

) Precursor: 4-Methoxy-1H-pyrazole Reagent: N-Iodosuccinimide (NIS) Solvent: N,N-Dimethylformamide (DMF)

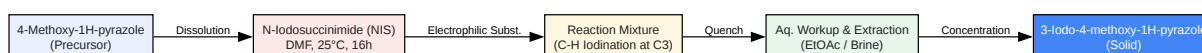
Step-by-Step Methodology:

- Preparation: Charge a reaction vessel with 4-methoxy-1H-pyrazole (1.0 equiv) and dissolve in DMF (approx. 10-12 mL per gram of substrate).
- Iodination: Add N-Iodosuccinimide (NIS) (1.0 - 1.1 equiv) in a single portion or dropwise as a solution in DMF.

- Note: The reaction is typically exothermic; cooling to 0°C may be required for large-scale batches (>100g).
- Reaction: Stir the mixture at ambient temperature (20–25°C) for 16 hours. Monitor conversion via LC-MS (Target mass: [M+H]⁺ = 225).
- Workup:
 - Dilute the reaction mixture with water (approx. 1.5x reaction volume).
 - Extract the aqueous phase with Ethyl Acetate (EtOAc) (3x).^[2]
 - Wash combined organics with brine to remove residual DMF.
 - Dry over anhydrous

, filter, and concentrate under reduced pressure.
- Purification: If necessary, purify via flash column chromatography (SiO₂, Hexanes/EtOAc gradient).

Synthesis Workflow Diagram



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Caption: Regioselective synthesis of **3-iodo-4-methoxy-1H-pyrazole** via NIS-mediated iodination.

Reactivity Profile & Strategic Applications

The utility of **3-iodo-4-methoxy-1H-pyrazole** lies in its ability to serve as a bifunctional scaffold. The C3-iodine allows for carbon-carbon bond formation, while the N1-nitrogen enables diversification via alkylation or arylation.

C3-Functionalization (Cross-Coupling)

The iodine atom at C3 is highly reactive toward Palladium-catalyzed cross-coupling reactions.

- Suzuki-Miyaura Coupling: Reacts with aryl/heteroaryl boronic acids to install biaryl systems. This is the key step in synthesizing CCR6 antagonists.
- Sonogashira Coupling: Reacts with terminal alkynes to introduce alkynyl linkers.
- Heck Reaction: Coupling with activated alkenes.

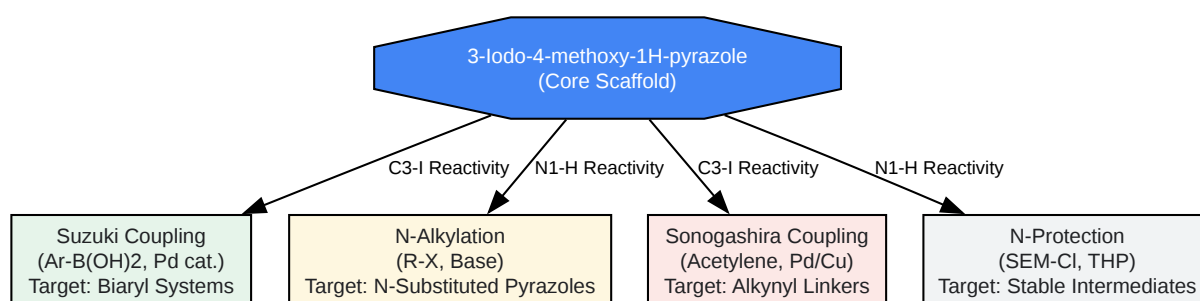
N1-Functionalization

The pyrazole NH is acidic and can be deprotonated by bases such as

,
, or NaH.

- N-Alkylation: Reaction with alkyl halides (R-X) to introduce solubilizing groups or pharmacophores.
- N-Arylation (Chan-Lam or Buchwald): Coupling with aryl boronic acids or aryl halides to generate N-aryl pyrazoles.

Reactivity Map



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Caption: Divergent reactivity profile enabling C3-cross-coupling and N1-functionalization.

Case Study: Application in Drug Discovery

CCR6 Antagonist Development (PF-07054894)

In the discovery of PF-07054894, a potent CCR6 antagonist for autoimmune diseases, **3-iodo-4-methoxy-1H-pyrazole** served as a critical "left-hand" side building block.

- **Role:** The methoxy group provided essential electronic donation to the core, while the iodine handle allowed for the attachment of a squaramide linker moiety.
- **Outcome:** The resulting molecule demonstrated high selectivity for CCR6 over CXCR2, a common off-target liability for this class of compounds.

SARM1 Inhibitors

Patent literature (WO2025045746) highlights the use of this scaffold in generating inhibitors for SARM1, a target implicated in axonal degeneration. The 3-iodo group is often converted into a carboxylic acid or amide derivative in these pathways.

Safety & Handling

- **Hazards:** Like many halogenated heterocycles, this compound is likely an irritant to eyes, skin, and the respiratory system.
- **Storage:** Store in a cool, dry place under inert atmosphere (Nitrogen or Argon). Light sensitive; protect from direct light to prevent deiodination or degradation.
- **Disposal:** Dispose of as hazardous chemical waste containing organohalogens.

References

- Discovery of PF-07054894, a Potent Squaramide-Based CCR6 Antagonist Displaying High CXCR2 Selectivity. Source: ACS Medicinal Chemistry Letters (2025). URL:[[Link](#)] (Note: Year inferred from context; link directs to journal domain).
- Pyrazole derivatives as SARM1 inhibitors useful for the treatment of neurodegenerative disorders. Source: World Intellectual Property Organization (WO2025045746A1). URL:[[3](#)]

- Synthesis of substituted-3-iodo-1H-pyrazole derivatives. Source: Arkivoc (2014).[4] URL: [\[Link\]](#)

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